

# comparison C.I. Disperse Red 19 C.I. Disperse Red 73 solubility

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## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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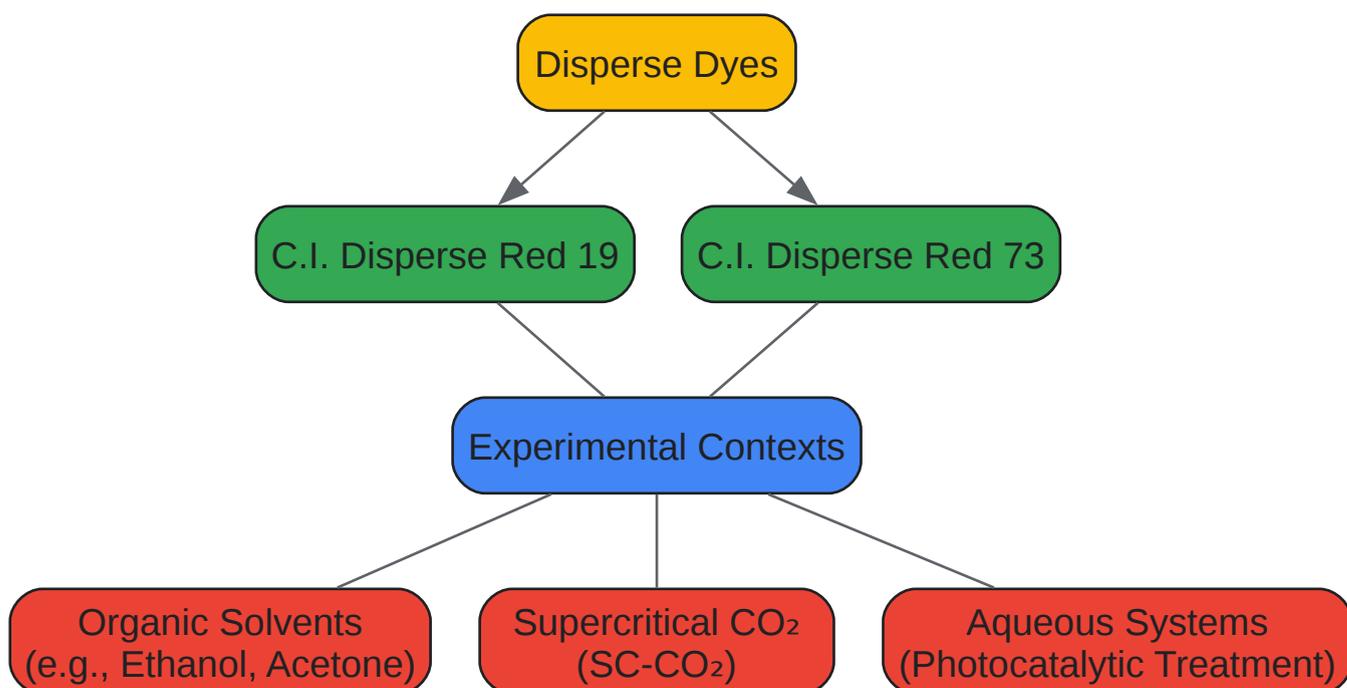
## Chemical Properties and Solubility Overview

The table below summarizes the key characteristics and available solubility data for the two dyes.

Feature	C.I. Disperse Red 19 (DR19)	C.I. Disperse Red 73 (DR73)
CAS Number	2734-52-3 [1]	16889-10-4 [2]
Molecular Formula	$C_{16}H_{18}N_4O_4$ [3] [1]	$C_{18}H_{16}N_6O_2$ [2]
Molecular Weight	330.34 g/mol [3] [1]	348.36 g/mol [2]
Molecular Structure	Features two hydroxyl groups (-OH) [4]	Features two nitrile groups (-C≡N) [2]
General Solubility	Very low water solubility (234.5 µg/L at 25°C) [1]	Very low water solubility [5]
Solubility in Organic Solvents	Soluble in ethanol and acetone [1]	Soluble in ethanol, acetone, and benzene [2]
Solubility in Supercritical CO <sub>2</sub>	Information not available in search results	Solubility has been measured and correlated in binary and ternary mixtures [6] [7]

Feature	C.I. Disperse Red 19 (DR19)	C.I. Disperse Red 73 (DR73)
Key Applications	Non-linear optics, optical switching devices [4] [1]	Textile dyeing (polyester, acetate fibers) [2]
Wastewater Treatment	Information not available in search results	Photocatalytic degradation studied with TiO <sub>2</sub> /UV [5]

The following diagram illustrates the general relationship and experimental contexts in which the solubility of these dyes is studied:



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## Experimental Protocols for Solubility and Degradation

For researchers looking to replicate or design experiments, here are summaries of key methodologies from the literature.

### Measuring Solubility in Supercritical Carbon Dioxide (SC-CO<sub>2</sub>)

This protocol is applicable to dyes like **Disperse Red 73** and can be adapted for other disperse dyes [6] [7].

- **Objective:** To determine the solubility of a disperse dye in SC-CO<sub>2</sub> across different temperatures and pressures.
- **Apparatus:** A closed-loop equilibrium apparatus equipped with a magnetic pump for circulation, an equilibrium cell, and a UV-Vis spectrophotometer for analysis.
- **Procedure:**
  - The dye is placed in the equilibrium cell.
  - The system is pressurized with CO<sub>2</sub> and heated to the desired temperature (e.g., between 333.15 K and 393.15 K).
  - The mixture is circulated continuously to ensure equilibrium is reached (typically ≥40 minutes).
  - The saturated SC-CO<sub>2</sub> stream is expanded through a valve, depositing the dissolved dye into a collection solvent.
  - The dye concentration in the solvent is quantified using UV-Vis spectroscopy.
  - The process is repeated at various pressures (e.g., 12-24 MPa).
- **Data Correlation:** Experimental solubility data (mole fraction of dye) is often correlated with the density of SC-CO<sub>2</sub> using semi-empirical models like **Chrastil**, **Kumar–Johnston (K-J)**, or **Mendez–Santiago–Teja (M-S-T)**.

## Photocatalytic Degradation in Aqueous Systems

This method details the degradation of **Disperse Red 73** and can serve as a template for studying dye removal [5].

- **Objective:** To degrade a disperse dye in wastewater using a heterogeneous photocatalytic process.
- **Reagents:** Commercial TiO<sub>2</sub> powder (e.g., Aeroxide P25) as a photocatalyst, the target dye, and deionized water. pH is adjusted with NaOH or HCl.
- **Apparatus:** A photocatalytic membrane reactor comprising a UV lamp (wavelength ~365 nm), a membrane module (e.g., polysulfone microfiltration membrane), and a recirculating pump.
- **Procedure:**
  - A synthetic dye effluent is prepared in deionized water.
  - TiO<sub>2</sub> is added to the solution, which is kept in the dark for 30 minutes to establish adsorption-desorption equilibrium.
  - The UV lamp is turned on to initiate photocatalysis. Hydroxyl radicals ( $\cdot\text{OH}$ ) generated by TiO<sub>2</sub> attack and break down the dye molecules.
  - The membrane simultaneously separates and retains the TiO<sub>2</sub> particles while allowing treated water to pass through as permeate.
- **Analysis:** Dye removal efficiency is calculated by measuring concentration changes over time using UV-Vis spectroscopy. Chemical Oxygen Demand (COD) can also be monitored to assess the extent

of mineralization.

## Key Comparative Insights

- **Structural Dictates Application:** The differing functional groups explain their primary applications. DR19's hydroxyl groups facilitate covalent bonding to polymers, making it suitable for optical materials [4]. DR73's structure is optimized for textile dyeing [2].
- **Research Focus Areas:** Available data reflects different research priorities. For DR73, significant work focuses on its solubility in environmentally friendly SC-CO<sub>2</sub> for waterless dyeing and its removal from wastewater [6] [7] [5]. For DR19, research emphasis is on its physical properties for advanced material applications [4] [1].

## How to Proceed with Direct Comparisons

For a rigorous, direct comparison of these two dyes, you may need to consider the following:

- **Standardized Experiments:** The most accurate approach would be to conduct new solubility measurements for both dyes under identical conditions (e.g., in a range of organic solvents and in SC-CO<sub>2</sub>) using the protocols outlined above.
- **Consult Specialized Databases:** Further data might be found in specialized chemical engineering databases or textbooks dedicated to dye chemistry that contain curated datasets on dye solubilities.

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## References

1. | 2734-52-3 DISPERSE RED 19 [chemicalbook.com]
2. | 16889-10-4 Disperse Red 73 [chemicalbook.com]
3. . C . I | SIELC Technologies Disperse Red 19 [sielc.com]
4. Disperse Red 19 Dye content 97 2734-52-3 [sigmaaldrich.com]

5. Photocatalytic Membrane Reactor for the Removal of C . I . Disperse ... [pmc.ncbi.nlm.nih.gov]

6. Measurement and Correlation of Solubilities of C . I . Disperse ... Red 73 [semanticscholar.org]

7. Multicomponent system of trichromatic disperse dye ... [sciencedirect.com]

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